

LY2811376 as a Reference Compound in BACE Inhibitor Screening: A Comparative Guide

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Compound of Interest

Compound Name: LY2811376

Cat. No.: B608720

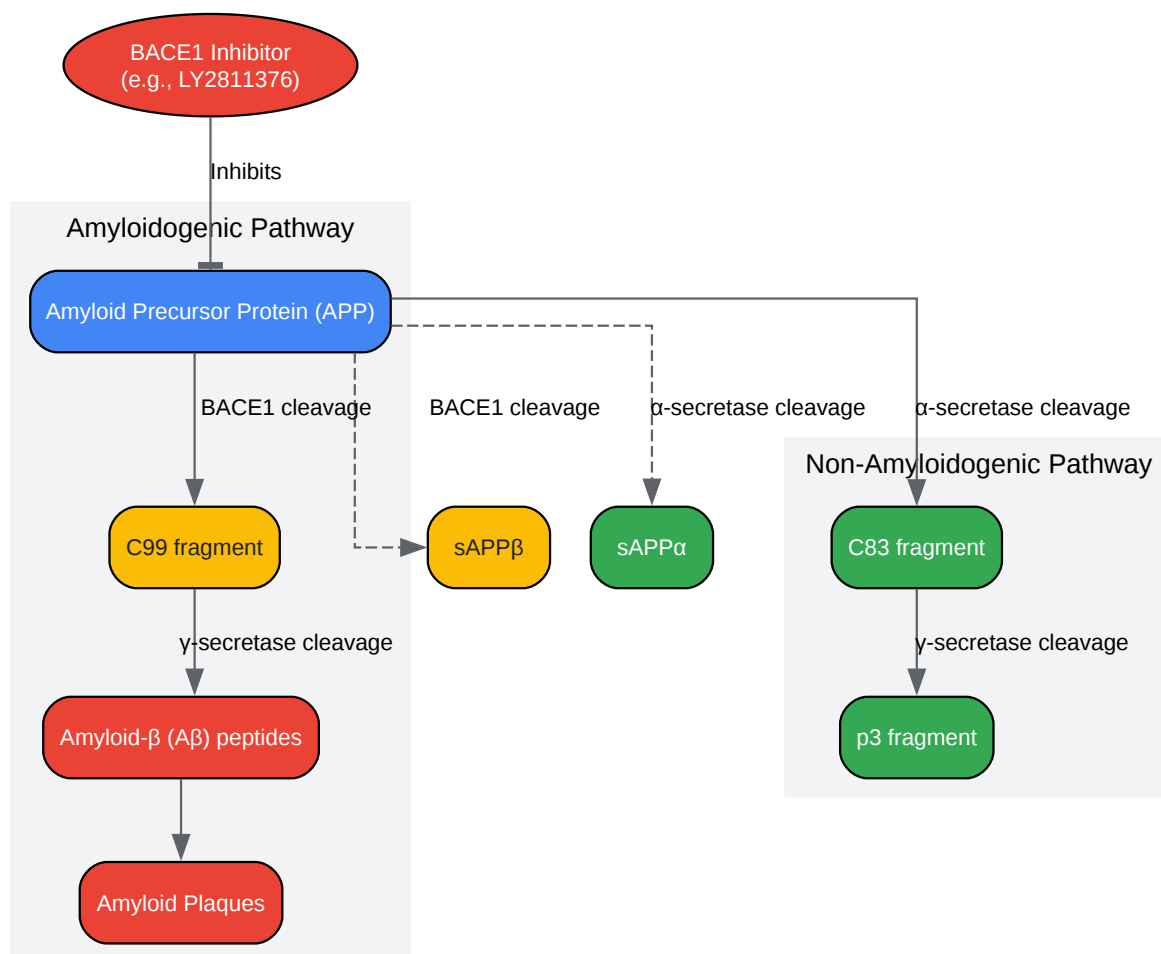
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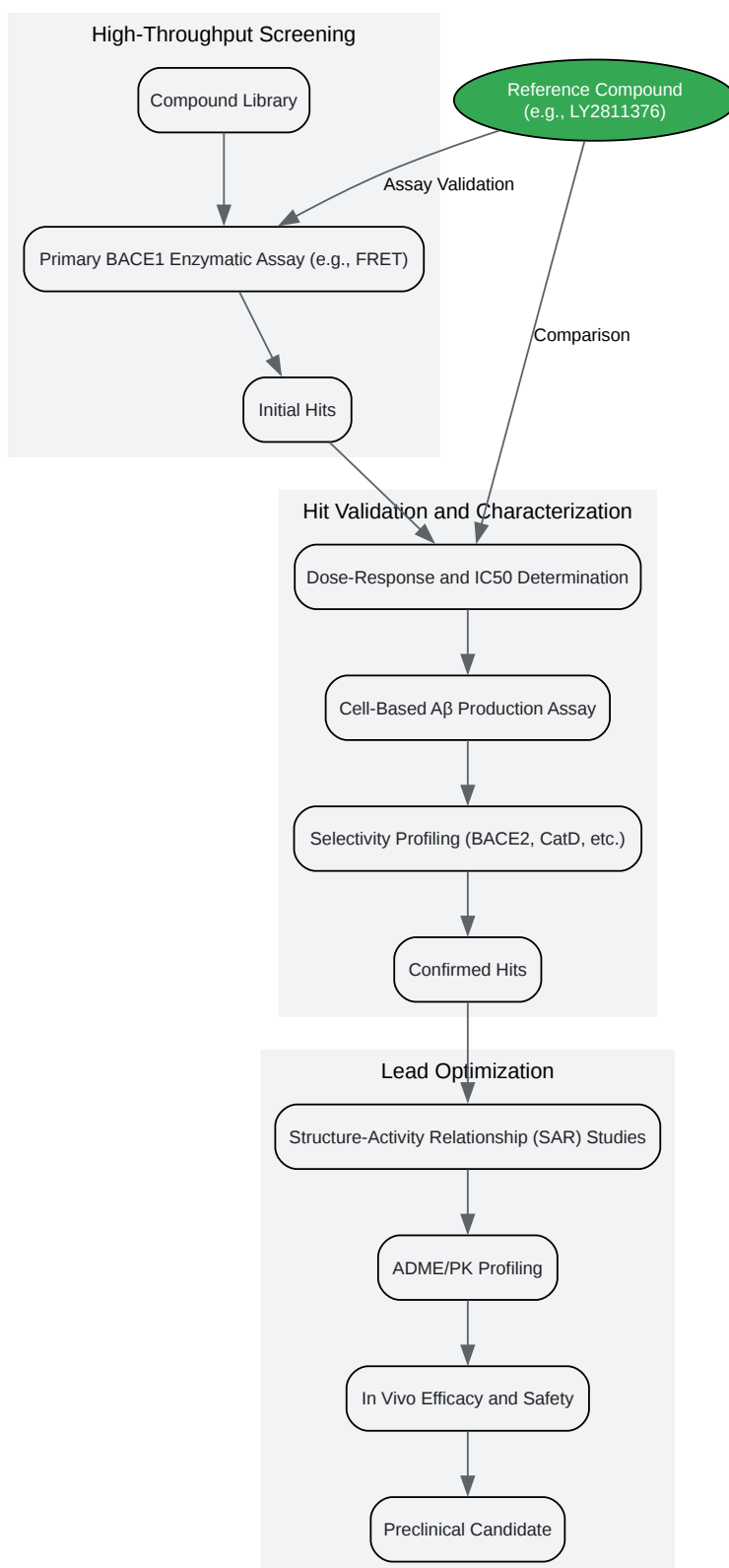
For Researchers, Scientists, and Drug Development Professionals

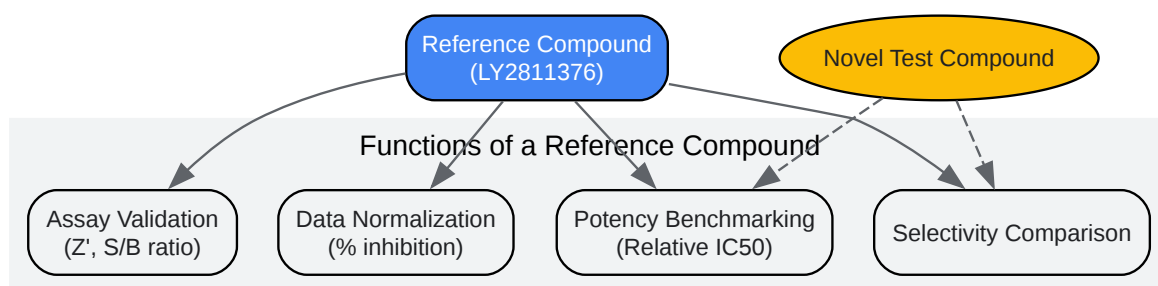
The development of potent and selective inhibitors of β -site amyloid precursor protein cleaving enzyme 1 (BACE1) is a cornerstone of therapeutic strategies targeting Alzheimer's disease. As the rate-limiting enzyme in the production of amyloid- β (A β) peptides, BACE1 is a prime target for disease-modifying drugs. In the screening and evaluation of new BACE1 inhibitors, the use of well-characterized reference compounds is crucial for validating assay performance and contextualizing the potency and selectivity of novel chemical entities. **LY2811376**, an orally available, non-peptidic BACE1 inhibitor, has served as such a reference. This guide provides a comparative overview of **LY2811376** against other notable BACE1 inhibitors, supported by experimental data and detailed protocols.

BACE1 Signaling Pathway in Alzheimer's Disease

The amyloid cascade hypothesis posits that the accumulation of A β peptides is a central event in the pathogenesis of Alzheimer's disease. BACE1 initiates this cascade by cleaving the amyloid precursor protein (APP). The following diagram illustrates this critical signaling pathway.







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